

# 4-Sec-Butoxybenzoic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-Sec-butoxybenzoic acid

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This in-depth technical guide provides comprehensive safety and handling information for **4-sec-butoxybenzoic acid** (CAS No. 104097-41-8). The following sections detail the known hazards, proper handling procedures, personal protective equipment, emergency protocols, and physical and chemical properties to ensure its safe use in a laboratory and research environment.

Disclaimer: Specific safety data for **4-sec-butoxybenzoic acid** is limited. Where specific data is unavailable, information for the closely related isomer, 4-n-butoxybenzoic acid (CAS No. 1498-96-0), has been provided as an approximation and is clearly noted. Researchers should handle the compound with the assumption that it shares similar hazard characteristics to its n-butyl isomer.

## Hazard Identification and Classification

While a specific GHS classification for **4-sec-butoxybenzoic acid** is not readily available, based on the data for the n-butoxy isomer, it is prudent to handle it as a substance with the following potential hazards:

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.[\[1\]](#)

- Respiratory Irritation: May cause respiratory irritation.

GHS Hazard Information (Approximated from 4-n-Butoxybenzoic Acid)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

## Physical and Chemical Properties

Detailed experimental data for the physical and chemical properties of **4-sec-butoxybenzoic acid** are not widely published. The following table includes data for **4-sec-butoxybenzoic acid** where available and supplemented with data from its n-butyl isomer as an approximation.

Property	Value
Molecular Formula	C11H14O3
Molecular Weight	194.23 g/mol
Appearance	Beige to light brown crystalline powder
Melting Point	145 - 150 °C / 293 - 302 °F (for 4-n-butoxybenzoic acid)
Boiling Point	No data available
Solubility	Sparingly soluble in water
CAS Number	104097-41-8

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risk.

## Handling

- Handle in a well-ventilated place.
- Wear suitable protective clothing, gloves, and eye/face protection.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Prevent fire caused by electrostatic discharge steam.
- Wash hands thoroughly after handling.

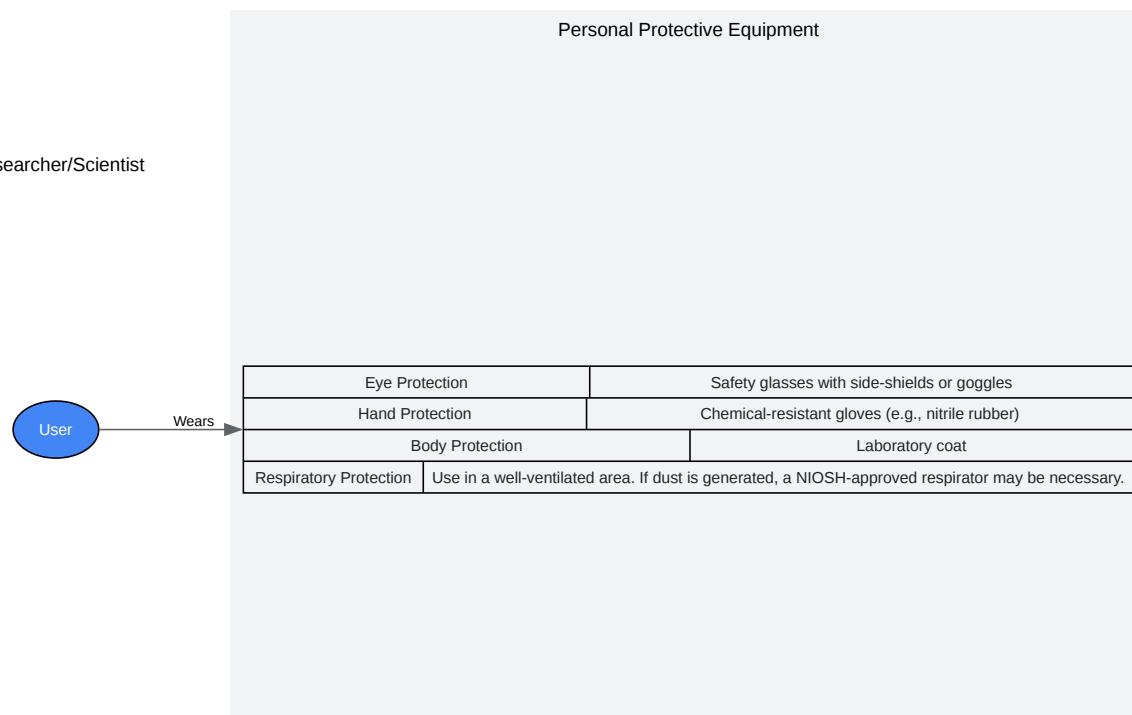
## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store apart from foodstuff containers or incompatible materials, such as strong oxidizing agents.

## Personal Protective Equipment (PPE)

The following diagram illustrates the recommended personal protective equipment when handling **4-sec-butoxybenzoic acid**.

Recommended Personal Protective Equipment (PPE)



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Caption: Recommended PPE for handling **4-sec-butoxybenzoic acid**.

## First-Aid Measures

In the event of exposure, follow these first-aid protocols immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Accidental Release Measures

In the case of a spill, follow the emergency procedures outlined below.

## Personal Precautions

- Avoid dust formation.
- Avoid breathing mist, gas, or vapors.
- Avoid contact with skin and eyes.
- Use personal protective equipment, including chemical-impermeable gloves.
- Ensure adequate ventilation.
- Remove all sources of ignition.

- Evacuate personnel to safe areas.
- Keep people away from and upwind of the spill/leak.

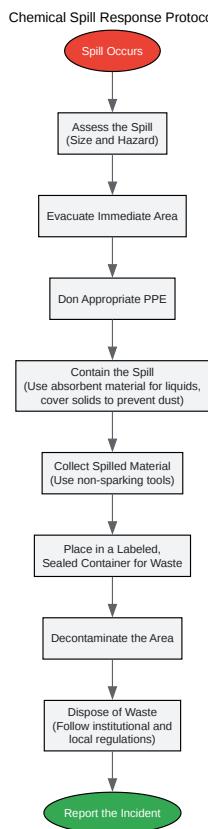
## Environmental Precautions

- Prevent further spillage or leakage if it is safe to do so.
- Do not let the chemical enter drains. Discharge into the environment must be avoided.

## Methods for Cleaning Up

- Collect and arrange for disposal.
- Keep the chemical in suitable, closed containers for disposal.
- Remove all sources of ignition.

The following flowchart details the general procedure for handling a chemical spill of **4-sec-butoxybenzoic acid**.



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Caption: Flowchart for chemical spill response.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: No specific data is available.
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.

## Toxicological Information

No specific toxicological data (e.g., LD50, LC50) for **4-sec-butoxybenzoic acid** is readily available. The most important known symptoms and effects are related to its potential for skin,

eye, and respiratory irritation.

## Disposal Considerations

Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at the time of disposal. Do not let the product enter drains.

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